

An In-depth Technical Guide to N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide

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Compound of Interest

Compound Name: N,N'-DICYCLOHEXYL-2,6-NAPHTHALENEDICARBOXAMID
E

Cat. No.: B132867

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide is an aromatic dicarboxamide compound characterized by a central naphthalene core with dicyclohexylamide groups attached at the 2 and 6 positions.[1] While the naphthalene scaffold is a versatile platform in medicinal chemistry, this particular derivative has carved a niche for itself primarily in the field of polymer science.[2] It is widely recognized as a highly efficient β -nucleating agent for isotactic polypropylene (iPP), where it is often referred to by designations such as NU-100.[1] In this role, it significantly influences the crystalline structure of the polymer, thereby enhancing its mechanical and thermal properties.[1]

This technical guide provides a comprehensive overview of the discovery, synthesis, and known applications of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide**. It is intended for a scientific audience and will detail the compound's chemical and physical properties, provide a detailed experimental protocol for its synthesis, and summarize its primary application. Notably, a thorough review of the scientific literature reveals a significant lack of data regarding the biological activity, mechanism of action in a biological context, or any history of this compound in drug discovery and development. Therefore, this guide will focus on its well-documented role in materials science.

Physicochemical Properties

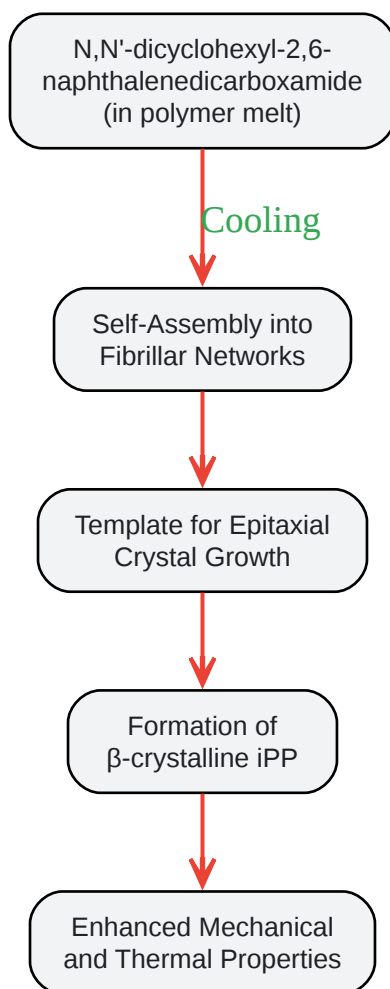
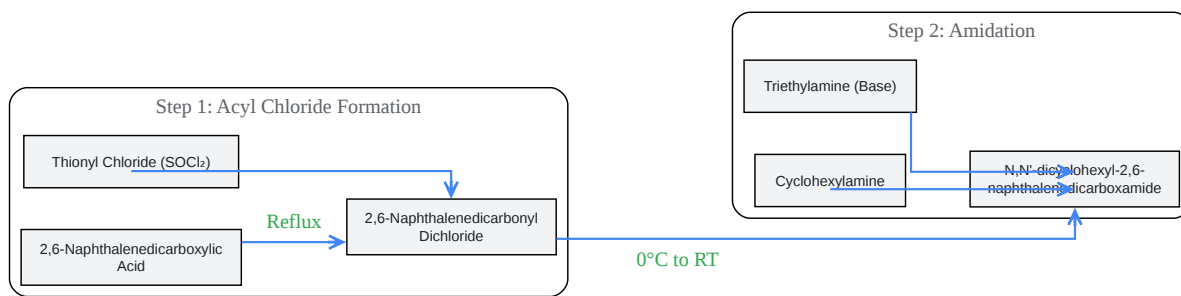
A summary of the key physicochemical properties of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** is presented in the table below. These properties have been compiled from various chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₀ N ₂ O ₂	[1][3][4]
Molecular Weight	378.51 g/mol	[1][3][4]
CAS Number	153250-52-3	[1][3]
Appearance	Not specified in literature (typically a solid)	
Melting Point	>380°C	[1]
Boiling Point (Predicted)	675.3 ± 28.0 °C	[3]
Density (Predicted)	1.16 ± 0.1 g/cm ³	[3]
pKa (Predicted)	14.10 ± 0.20	[3]
LogP (Predicted)	5.74660	[3]
Water Solubility (Estimated)	0.02417 mg/L @ 25 °C	[5]

Synthesis and Characterization

Synthetic Route

The most direct and commonly cited method for the synthesis of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** is the amidation of 2,6-naphthalenedicarbonyl dichloride with cyclohexylamine. This two-step process begins with the conversion of 2,6-naphthalenedicarboxylic acid to its more reactive diacyl chloride, followed by the reaction with two equivalents of cyclohexylamine in the presence of a base to neutralize the HCl byproduct.



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